

An In-Depth Technical Guide to 1-Chloro-2,2-dimethylbutane

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-Chloro-2,2-dimethylbutane

CAS No.: 6366-35-4

Cat. No.: B15743423

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This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, reactivity, and safety considerations for **1-chloro-2,2-dimethylbutane**. The content is tailored for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Properties and Data

1-Chloro-2,2-dimethylbutane is a halogenated alkane characterized by a sterically hindered neopentyl-like structure. This structural feature significantly influences its chemical reactivity.

Physicochemical Data

Property	Value	Source(s)
CAS Number	6366-35-4	[1]
Molecular Formula	C ₆ H ₁₃ Cl	[1]
Molecular Weight	120.62 g/mol	[1]
Boiling Point	114.4 °C at 760 mmHg	
Density	0.867 g/cm ³	
Flash Point	19 °C	
Refractive Index	1.412	

Spectroscopic Data

While a comprehensive set of experimental spectra is not readily available in public databases, the expected spectroscopic features can be predicted based on its structure. The ¹H NMR spectrum would show characteristic signals for the ethyl and gem-dimethyl groups, and the chloromethyl protons. The ¹³C NMR would display distinct peaks for the six carbon atoms.

Synthesis and Experimental Protocols

The synthesis of **1-chloro-2,2-dimethylbutane** can be achieved through the free-radical chlorination of 2,2-dimethylbutane.[2][3][4][5][6] This method, however, typically yields a mixture of monochlorinated isomers, including **1-chloro-2,2-dimethylbutane**, 3-chloro-2,2-dimethylbutane, and 1-chloro-3,3-dimethylbutane, necessitating purification for the isolation of the desired product.[2]

Experimental Protocol: Free-Radical Chlorination of 2,2-Dimethylbutane

Objective: To synthesize a mixture of monochlorinated butanes, including **1-chloro-2,2-dimethylbutane**, via free-radical chlorination.

Materials:

- 2,2-dimethylbutane

- Chlorine gas (Cl_2)
- Inert solvent (e.g., carbon tetrachloride, CCl_4 - use with extreme caution due to toxicity)
- UV light source
- Reaction vessel equipped with a gas inlet, condenser, and stirrer
- Neutralizing agent (e.g., aqueous sodium bicarbonate solution)
- Drying agent (e.g., anhydrous magnesium sulfate)
- Distillation apparatus

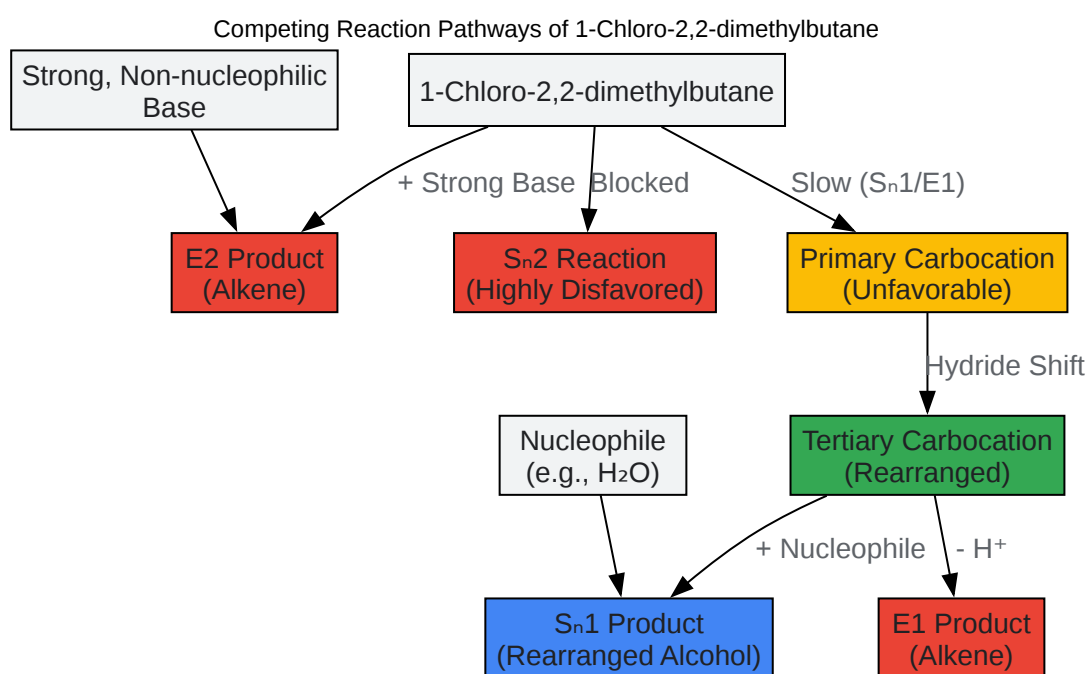
Procedure:

- In a suitable reaction vessel, dissolve 2,2-dimethylbutane in an inert solvent.
- Initiate the reaction by irradiating the mixture with UV light.
- Slowly bubble chlorine gas through the solution while maintaining vigorous stirring. The reaction is exothermic and should be cooled to maintain a controlled temperature.
- Monitor the reaction progress using gas chromatography (GC) to determine the ratio of reactants and products.
- Once the desired conversion is achieved, stop the flow of chlorine gas and turn off the UV lamp.
- Neutralize any remaining acid by washing the reaction mixture with an aqueous sodium bicarbonate solution.
- Separate the organic layer and dry it over anhydrous magnesium sulfate.
- Fractionally distill the crude product mixture to separate the different monochlorinated isomers. The boiling points of the isomers will be close, requiring an efficient distillation column.

Reactivity and Reaction Mechanisms

The chemical behavior of **1-chloro-2,2-dimethylbutane** is dominated by the steric hindrance imparted by the quaternary carbon adjacent to the chloromethyl group. This "neopentyl" arrangement significantly retards bimolecular nucleophilic substitution (S_N2) reactions.

The bulky tert-butyl group effectively blocks the backside attack required for the S_N2 mechanism. Consequently, for substitution reactions to occur, a unimolecular (S_N1) pathway is more likely, which proceeds through a carbocation intermediate. However, the formation of a primary carbocation is energetically unfavorable. This leads to a propensity for rearrangement to a more stable tertiary carbocation. Elimination reactions ($E1$ and $E2$) are also competing pathways, particularly in the presence of a strong, non-nucleophilic base.



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- To cite this document: BenchChem. [An In-Depth Technical Guide to 1-Chloro-2,2-dimethylbutane]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15743423/docs#an-in-depth-technical-guide-to-1-chloro-2-2-dimethylbutane>]

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